Technical Guide: Antimicrobial Activity Evaluation of 5-(4-Fluorophenyl)pentanamide

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Compound of Interest

Compound Name:	*5-(4-Fluorophenyl)pentanamide*
CAS No.:	*1798712-33-0*
Cat. No.:	*B1466121*

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Executive Summary

Compound: **5-(4-Fluorophenyl)pentanamide** (CAS: 1798712-33-0) Class: Fluorinated Phenyl-Alkanamide Application: Antimicrobial Lead Discovery / Scaffold Evaluation

This technical guide outlines the standardized protocol for evaluating the antimicrobial potential of **5-(4-Fluorophenyl)pentanamide**. As a structural hybrid between lipophilic fatty acid amides and metabolically stable fluorinated aromatics, this compound represents a specific chemical space relevant to membrane-active antibiotics and quorum-sensing inhibitors.

This document provides a rigorous, self-validating framework for researchers to assess its biological activity, focusing on Minimum Inhibitory Concentration (MIC) determination, Time-Kill Kinetics, and Mode of Action (MoA) elucidation.

Part 1: Chemical Profile & Rational Design

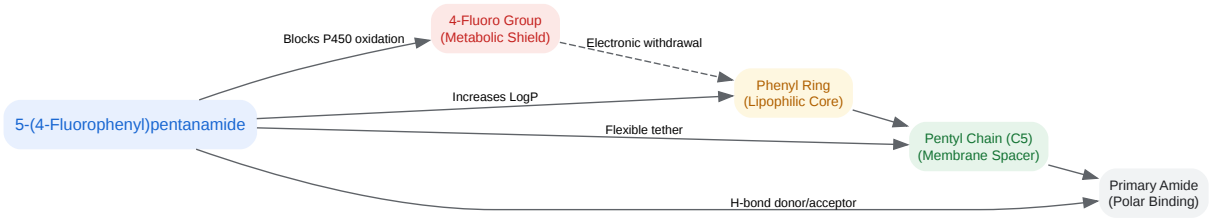
Structural Logic

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The antimicrobial potential of **5-(4-Fluorophenyl)pentanamide** is predicated on its amphiphilic structure, designed to mimic endogenous bacterial lipids or disrupt cell membranes.

- Lipophilic Tail (The Anchor): The 4-fluorophenyl group attached to a pentyl (C5) spacer provides the necessary lipophilicity (LogP ~2.0–2.5) to partition into the bacterial phospholipid bilayer.
- The Fluorine Effect (Metabolic Shield): The fluorine atom at the para-position of the phenyl ring serves two critical functions:
  - Metabolic Stability: It blocks para-hydroxylation by cytochrome P450 enzymes, significantly extending the compound's half-life compared to the non-fluorinated analog.
  - Membrane Penetration: Fluorine increases the lipophilicity of the aromatic ring without adding steric bulk, facilitating deeper insertion into the hydrophobic core of the bacterial membrane.
- Polar Head (The Warhead): The primary amide (-CONH2) acts as a hydrogen bond donor/acceptor, capable of interacting with polar headgroups of phospholipids or specific enzymatic pockets (e.g., synthases).

Visualization: Structure-Activity Relationship (SAR)[1]



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Figure 1: Structural decomposition of **5-(4-Fluorophenyl)pentanamide** highlighting functional zones for antimicrobial activity.

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Part 2: Experimental Protocols (The Core)

Phase I: Compound Preparation & QC

Objective: Ensure the test article is pure and solubilized correctly to prevent experimental artifacts (e.g., precipitation).

- Purity Check: Verify purity >95% via HPLC-MS. Impurities from synthesis (e.g., residual aniline or acid) can cause false positives.
- Solubilization:
  - Solvent: Dimethyl sulfoxide (DMSO).
  - Stock Concentration: Prepare a 10 mg/mL (approx. 50 mM) master stock.
  - Storage: Aliquot into amber glass vials and store at -20°C. Avoid repeated freeze-thaw cycles.
  - Working Solution: Dilute in Mueller-Hinton Broth (MHB) such that the final DMSO concentration in the assay is ≤ 1%. High DMSO levels are toxic to bacteria and invalidate results.

Phase II: Minimum Inhibitory Concentration (MIC)

Method: Broth Microdilution (CLSI M07-A10 Standard). Rationale: This is the gold standard for quantifying antimicrobial potency.

Protocol:

- Inoculum Preparation:
  - Select strains: S. aureus (ATCC 29213), E. coli (ATCC 25922), P. aeruginosa (ATCC 27853).
  - Adjust turbidity to 0.5 McFarland Standard (~1.5 × 10^8 CFU/mL).
  - Dilute 1:100 in MHB to achieve final assay concentration of ~5 × 10^5 CFU/mL.

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- Plate Setup (96-well):
  - Rows A-H: Serial 2-fold dilutions of **5-(4-Fluorophenyl)pentanamide** (Range: 256 µg/mL to 0.5 µg/mL).
  - Column 11 (Growth Control): Bacteria + Solvent (1% DMSO) + Media (No Drug).
  - Column 12 (Sterility Control): Media only.
- Incubation: 16–20 hours at 37°C (aerobic).
- Readout: Visual inspection for turbidity or OD600 measurement.
  - MIC Definition: The lowest concentration with no visible growth.

Phase III: Time-Kill Kinetics

Objective: Determine if the compound is bacteriostatic (inhibits growth) or bactericidal (kills bacteria).

Protocol:

- Prepare inoculum at ~10^6 CFU/mL in MHB.
- Add compound at 1× MIC and 4× MIC.
- Incubate at 37°C with shaking.
- Sampling: Remove aliquots at T=0, 2, 4, 8, and 24 hours.
- Plating: Serially dilute and plate onto agar to count colonies.
- Interpretation:
  - Bactericidal: ≥ 3 log10 reduction (99.9% kill) in CFU/mL compared to the initial inoculum.
  - Bacteriostatic: < 3 log10 reduction.

Part 3: Mechanism of Action (MoA) Investigation

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If the compound shows activity (MIC < 64 µg/mL), the mechanism must be validated. For phenyl-alkanamides, membrane disruption is the primary hypothesis.

Membrane Permeability Assay (Propidium Iodide)

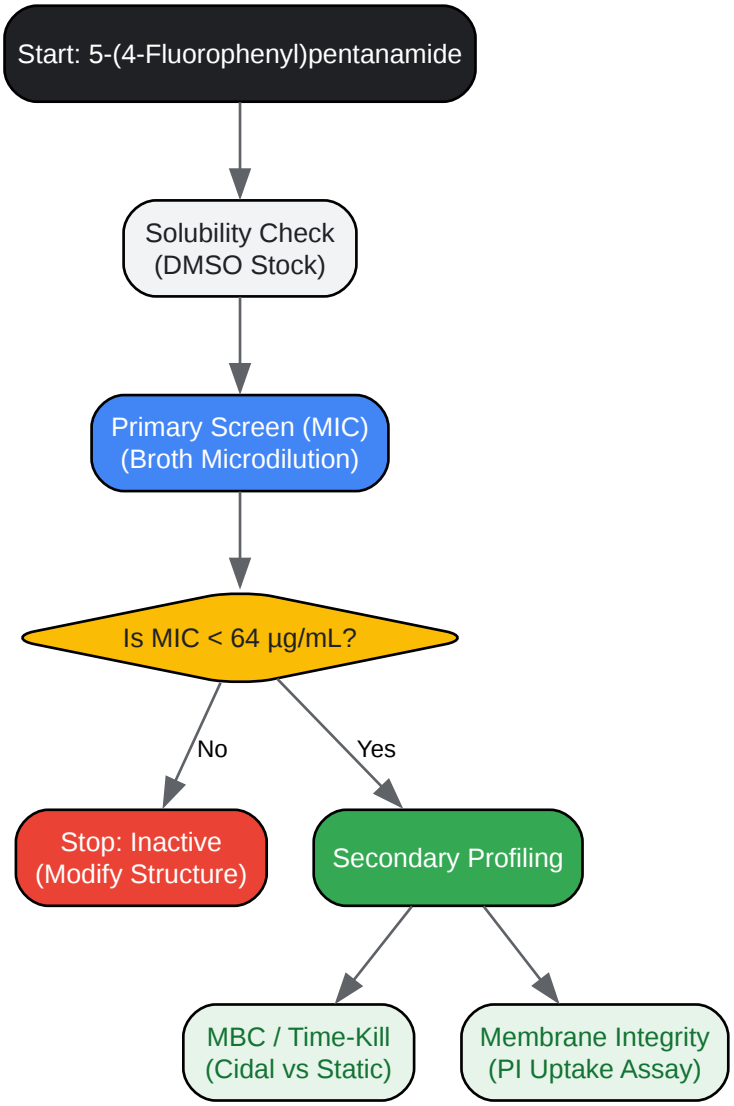
Principle: Propidium Iodide (PI) is a DNA stain that cannot penetrate intact membranes. If the compound disrupts the membrane, PI enters and fluoresces.

Workflow:

- Treat bacterial cells (OD600 ~0.5) with the compound at 2× MIC for 1 hour.
- Add Propidium Iodide (30 µM final).
- Incubate for 15 mins in the dark.
- Measure Fluorescence (Ex: 535 nm / Em: 617 nm).
- Positive Control: CTAB or Melittin (known membrane disruptors).

Visualization: Experimental Workflow

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Figure 2: Decision tree for the biological evaluation of the candidate compound.

Part 4: Data Analysis & Reporting

Data Presentation Standards

Quantitative data must be tabulated for clarity.

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Assay	Strain	Metric	Result (Example)	Interpretation
MIC	S. aureus ATCC 29213	µg/mL	16	Moderate Activity
MIC	E. coli ATCC 25922	µg/mL	>128	Inactive (likely efflux)
MBC	S. aureus ATCC 29213	µg/mL	32	Bactericidal (MBC/MIC = 2)
Toxicity	HEK293 Cells	IC50	>200 µM	Low Cytotoxicity (Selectivity Index > 10)

Statistical Validation

- All MICs must be performed in triplicate on separate days.
- The accepted variation for MIC is ±1 dilution step (e.g., if Mode is 16, acceptable range is 8–32).
- Significance for Time-Kill curves: ANOVA followed by Tukey's post-hoc test ($p < 0.05$).

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